

Navigating IM156: A Technical Guide to Solubility and Long-Term Stability

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Compound of Interest		
Compound Name:	AM-156	
Cat. No.:	B605366	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the solubility and long-term stability of IM156, a potent AMP-activated protein kinase (AMPK) activator and oxidative phosphorylation (OXPHOS) inhibitor.[1][2] This guide offers troubleshooting advice and frequently asked questions (FAQs) to address common challenges encountered during laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving IM156?

A1: IM156 exhibits good solubility in dimethyl sulfoxide (DMSO) and ethanol. It is considered insoluble in water. For in vivo studies, a common vehicle formulation involves a combination of DMSO, PEG300, Tween80, and water.

Q2: How should I prepare a stock solution of IM156?

A2: To prepare a stock solution, dissolve IM156 in an appropriate solvent such as DMSO or ethanol to your desired concentration. For example, a 10 mM stock solution in DMSO is commonly used for in vitro assays. Ensure the compound is fully dissolved by vortexing or gentle warming if necessary.

Q3: What are the known stability issues with IM156 in solution?







A3: While specific long-term stability data for IM156 in common laboratory solvents is not extensively published, biguanide compounds, in general, can be susceptible to degradation under certain conditions. Potential stability issues could arise from prolonged exposure to strong acidic or alkaline conditions and oxidative environments.[3] It is recommended to prepare fresh solutions for experiments whenever possible.

Q4: How does IM156 exert its mechanism of action?

A4: IM156 is a potent activator of AMP-activated protein kinase (AMPK).[1] It functions as an inhibitor of mitochondrial complex I in the electron transport chain, leading to a decrease in oxidative phosphorylation (OXPHOS).[4] This inhibition increases the cellular AMP/ATP ratio, which in turn activates AMPK.

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Precipitation of IM156 in aqueous buffer	Low aqueous solubility of IM156.	- Ensure the final concentration of the organic solvent (e.g., DMSO) in your aqueous buffer is sufficient to maintain solubility Consider using a vehicle containing solubilizing agents like PEG300 and Tween80 for in vivo applications Perform a solubility test in your specific buffer system before conducting the main experiment.
Inconsistent experimental results	Degradation of IM156 stock solution.	- Prepare fresh stock solutions of IM156 for each experiment Aliquot stock solutions to minimize freeze-thaw cycles Store stock solutions at -20°C or -80°C, protected from light If degradation is suspected, verify the concentration and purity of the stock solution using HPLC.
Low cellular activity observed	Poor cell permeability or compound instability in cell culture media.	- Ensure the final DMSO concentration in the cell culture media is non-toxic to the cells (typically <0.5%) Evaluate the stability of IM156 in your specific cell culture media over the time course of your experiment Consider using a different cell line or optimizing the treatment conditions.



IM156 Solubility Data

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	63 mg/mL	[5]
Ethanol	20 mg/mL	[5]
Water	Insoluble	[5]

Long-Term Stability of IM156 (General Guidance)

Specific long-term stability data for IM156 in common lab solvents is not readily available in published literature. However, based on the general stability of biguanide derivatives, the following guidance is provided.[3][6] For critical applications, it is highly recommended to perform a stability study under your specific experimental conditions.

Solvent	Storage Temperature	Expected Stability (General Guidance)
DMSO	-20°C	Likely stable for several weeks to months when stored in aliquots to avoid freeze-thaw cycles.
DMSO	-80°C	Expected to be stable for an extended period (months to years).
Ethanol	-20°C	Generally stable, but evaporation of ethanol over time can increase the compound's concentration. Use tightly sealed vials.

Disclaimer: This information is intended as a general guide. Users should always refer to the manufacturer's specific recommendations for storage and handling.

Experimental Protocols



Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

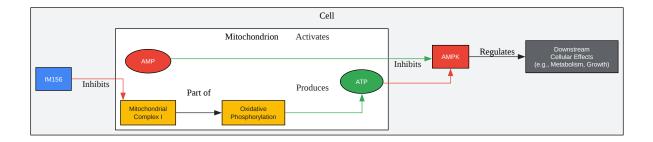
- Preparation: Add an excess amount of solid IM156 to a known volume of the desired solvent (e.g., phosphate-buffered saline, pH 7.4) in a glass vial.
- Equilibration: Seal the vial and agitate it at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation: After equilibration, centrifuge the suspension at a high speed to pellet the undissolved solid.
- Sampling: Carefully collect an aliquot of the supernatant.
- Analysis: Determine the concentration of IM156 in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Protocol for Assessing Long-Term Stability in Solution

- Solution Preparation: Prepare a stock solution of IM156 in the solvent of interest (e.g., DMSO) at a known concentration.
- Aliquoting and Storage: Aliquot the solution into multiple vials to avoid repeated freeze-thaw cycles. Store the vials under the desired conditions (e.g., -20°C, 4°C, room temperature, protected from light).
- Time Points: At predetermined time points (e.g., 0, 1, 2, 4, 8, 12 weeks), retrieve one aliquot from each storage condition.
- Analysis: Analyze the concentration and purity of IM156 in each aliquot using a stabilityindicating HPLC method. This method should be able to separate the parent compound from any potential degradation products.
- Data Evaluation: Compare the results at each time point to the initial (time 0) sample to determine the percentage of IM156 remaining.



IM156 Signaling Pathway



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Caption: IM156 inhibits mitochondrial complex I, leading to reduced ATP production, an increased AMP/ATP ratio, and subsequent activation of AMPK, which regulates downstream cellular processes.

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